

# Technical Guide: Physicochemical Properties of (R)-N-Boc-piperidine-2-methanol

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## Compound of Interest

Compound Name: (R)-N-Boc-piperidine-2-methanol

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This technical guide provides a focused overview of the melting point and other key physicochemical properties of **(R)-N-Boc-piperidine-2-methanol**, a versatile chiral building block used in the synthesis of various pharmaceutical agents. This document includes a compilation of reported data, a detailed experimental protocol for melting point determination, and a workflow diagram for the experimental procedure.

## Core Topic: (R)-N-Boc-piperidine-2-methanol

**(R)-N-Boc-piperidine-2-methanol**, also known as (R)-tert-butyl 2-(hydroxymethyl)piperidine-1-carboxylate, is a key intermediate in organic synthesis. Its stereochemistry and functional groups make it a valuable component in the development of complex molecules, including active pharmaceutical ingredients. Accurate characterization of its physical properties, such as the melting point, is crucial for its identification, purity assessment, and handling in synthetic protocols.

## Data Presentation

The following table summarizes the reported physicochemical properties of **(R)-N-Boc-piperidine-2-methanol**. It is important to note that some of the data, particularly boiling point, density, and pKa, are often predicted values from computational models.

Property	Value	Source(s)
Melting Point	74-78 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
64-66 °C	<a href="#">[1]</a>	
75-77 °C	<a href="#">[1]</a>	
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	215.29 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point (Predicted)	308.0 ± 15.0 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Density (Predicted)	1.059 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
pKa (Predicted)	15.08 ± 0.10	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to brown crystalline powder or solid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Soluble in Methanol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Experimental Protocols

### Melting Point Determination using a Digital Melting Point Apparatus (e.g., Mel-Temp)

This protocol describes a standard method for determining the melting point range of a solid crystalline compound like **(R)-N-Boc-piperidine-2-methanol**.

Materials:

- **(R)-N-Boc-piperidine-2-methanol** sample
- Capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., DigiMelt, Mel-Temp)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

**Procedure:**

- Sample Preparation:
  - Ensure the **(R)-N-Boc-piperidine-2-methanol** sample is a fine, dry powder. If necessary, gently grind any larger crystals using a clean mortar and pestle.
  - Load a capillary tube by pressing the open end into the sample, trapping a small amount of the powder.
  - To pack the sample at the bottom of the tube, tap the sealed end gently on a hard surface, or drop the tube through a long, vertical glass tube to allow it to bounce on the surface and compact the solid.[6][7] The packed sample height should be approximately 2-3 mm.[7][8]
- Initial Rapid Determination (Optional but Recommended):
  - Place the loaded capillary tube into the heating block of the melting point apparatus.
  - Set a rapid heating rate (e.g., 10-20 °C/min) to quickly determine an approximate melting range. This provides a preliminary indication of the melting point and saves time in subsequent, more precise measurements.
- Accurate Melting Point Determination:
  - Allow the apparatus to cool to at least 20 °C below the approximate melting point observed in the rapid determination.[6][7]
  - Insert a fresh capillary tube with the sample into the apparatus.
  - Set the heating rate to a slow and steady 1-2 °C per minute.[8] A slow heating rate is crucial for an accurate measurement.
  - Observe the sample through the magnifying lens.
  - Record the temperature at which the first droplet of liquid appears (the onset of melting).
  - Continue heating at the slow rate and record the temperature at which the last solid crystal melts completely (the completion of melting).

- The recorded temperatures constitute the melting point range. For a pure compound, this range is typically narrow (0.5-2 °C).
- Repeat for Consistency:
  - It is good practice to perform at least two careful determinations to ensure the results are consistent and reproducible.

## Mandatory Visualization

Below is a diagram illustrating the experimental workflow for determining the melting point of **(R)-N-Boc-piperidine-2-methanol**.



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Workflow for Melting Point Determination.

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